

Application Notes and Protocols: Extraction of 13-Deacetyltaxachitriene A from Taxus sumatrana

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

Cat. No.: B15594324

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Introduction

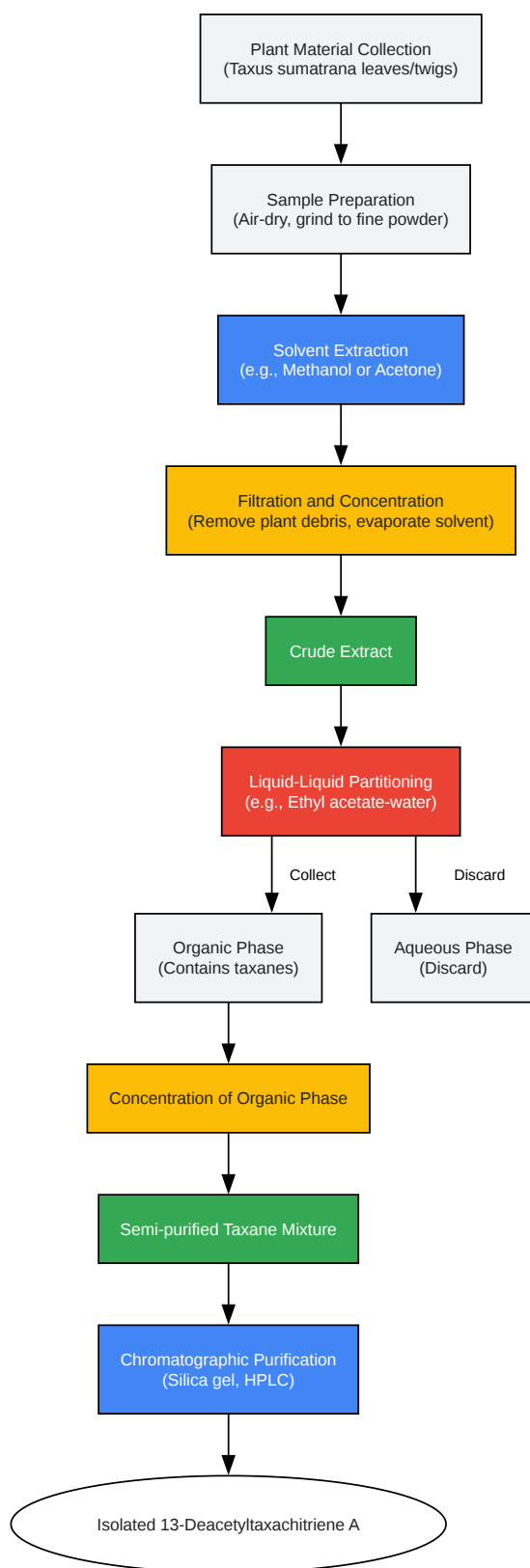
Taxus sumatrana, also known as the Sumatran yew, is a valuable source of a diverse array of taxane diterpenoids, a class of compounds renowned for their potent cytotoxic activities. Among these, Paclitaxel (Taxol) is a widely recognized anticancer drug. However, numerous other taxanes present in Taxus sumatrana, including **13-Deacetyltaxachitriene A**, are of significant interest for drug discovery and development due to their potential pharmacological activities. This document provides a detailed protocol for the extraction of taxanes from Taxus sumatrana, which can be adapted for the specific isolation of **13-Deacetyltaxachitriene A**. The methodologies outlined are based on established procedures for taxane extraction from Taxus species.

Data Summary

While specific quantitative data for the yield of **13-Deacetyltaxachitriene A** from Taxus sumatrana is not readily available in the public domain, the following table summarizes the common solvents used for taxane extraction from this plant and the reported yields of other major taxanes from Taxus species to provide a general reference for extraction efficiency.

Plant Material	Solvent System	Extracted Taxanes	Reported Yield (% of dry weight)	Reference
Taxus sumatrana Leaves	Dichloromethane and/or Methanol	Taxol and related compounds	Not specified for individual compounds	[1]
Taxus sumatrana Leaves and Twigs	Acetone	Tasumatrols E, F, G, and 13 other known taxanes	Not specified	[2]
Taxus brevifolia Bark	Not specified	Taxol	0.02 - 0.06%	[3]
Taxus brevifolia Bark	Not specified	10-deacetylbaccatin III	0.02 - 0.04%	[3]
Taxus brevifolia Bark	Not specified	10-deacetyltaxol	0.01 - 0.02%	[3]
Taxus brevifolia Bark	Not specified	Cephalomannine	0.005 - 0.007%	[3]

Experimental Workflow



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References

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- 2. pubs.acs.org [pubs.acs.org]
- 3. Taxol and related taxanes. I. Taxanes of *Taxus brevifolia* bark - PubMed [pubmed.ncbi.nlm.nih.gov]
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